

Synthesis of HS80 for Research Use: Application Notes and Protocols

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Compound of Interest

Compound Name: HS80

Cat. No.: B15573088

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Introduction

The designation "**HS80**" is ambiguous in scientific and commercial databases. It is associated with a commercially available surfactant, NANSA HS 80, and has also appeared hypothetically in literature as a novel inhibitor of the Hedgehog (Hh) signaling pathway.^[1] Furthermore, research on an anti-cancer compound, HS-113, suggests that "**HS80**" may be a typographical error for this compound.^[2] Given the context of research and drug development, this document provides detailed methods for the synthesis and evaluation of **HS80** as a potential Hedgehog pathway inhibitor.

This guide presents:

- A plausible synthetic route for HS-113, a compound with demonstrated anti-cancer properties, which may be the intended subject of inquiry.
- A generalized synthetic protocol for a hypothetical Hedgehog pathway inhibitor, designated herein as **HS80**.

- Protocols for evaluating the biological activity of these compounds.
- A brief description of the synthesis of the surfactant NANSA HS 80 for comprehensive clarity.

Section 1: Synthesis and Activity of HS-113

HS-113, or N-(5-(2-bromobenzyl)thiazol-2-yl)benzofuran-2-carboxamide, has been identified as a novel compound with potent anti-cancer effects, including the induction of apoptosis and inhibition of angiogenesis in human hepatocellular carcinoma cells.^[3]

Plausible Synthesis Protocol for HS-113

A specific synthesis protocol for HS-113 is not publicly available. However, a plausible multi-step synthesis can be devised based on established organic chemistry principles, involving the synthesis of two key intermediates followed by their coupling.

Part A: Synthesis of Benzofuran-2-carboxylic acid

This intermediate can be synthesized from salicylaldehyde and ethyl chloroacetate followed by hydrolysis.

- Step 1: Synthesis of Ethyl benzofuran-2-carboxylate.
 - To a solution of salicylaldehyde (1.0 eq) in dry acetone, add anhydrous potassium carbonate (2.0 eq).
 - Add ethyl chloroacetate (1.1 eq) dropwise and reflux the mixture for 12-16 hours.
 - Monitor the reaction by Thin Layer Chromatography (TLC).
 - After completion, filter the reaction mixture and evaporate the solvent under reduced pressure.
 - Purify the crude product by column chromatography to obtain ethyl benzofuran-2-carboxylate.
- Step 2: Hydrolysis to Benzofuran-2-carboxylic acid.

- Dissolve the ethyl benzofuran-2-carboxylate (1.0 eq) in a mixture of ethanol and 10% aqueous sodium hydroxide solution.
- Stir the mixture at room temperature for 4-6 hours.
- Acidify the reaction mixture with dilute hydrochloric acid to precipitate the product.
- Filter the precipitate, wash with cold water, and dry to yield benzofuran-2-carboxylic acid.

Part B: Synthesis of 5-(2-bromobenzyl)thiazol-2-amine

This intermediate can be prepared via a modified Hantzsch thiazole synthesis.

- Step 1: Synthesis of 1-(2-bromophenyl)propan-2-one.
 - This starting material can be synthesized via various methods or procured commercially.
- Step 2: Halogenation of 1-(2-bromophenyl)propan-2-one.
 - Dissolve 1-(2-bromophenyl)propan-2-one (1.0 eq) in a suitable solvent like diethyl ether or chloroform.
 - Add bromine (1.0 eq) dropwise at 0°C with constant stirring.
 - Allow the reaction to proceed until the color of bromine disappears.
 - Wash the reaction mixture with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate to get the α -haloketone.
- Step 3: Cyclization with Thiourea.
 - Dissolve the α -haloketone (1.0 eq) in ethanol.
 - Add thiourea (1.1 eq) and reflux the mixture for 6-8 hours.
 - Cool the reaction mixture and neutralize with a saturated solution of sodium bicarbonate.

- The precipitated product, 5-(2-bromobenzyl)thiazol-2-amine, is filtered, washed with water, and dried.

Part C: Amide Coupling to form HS-113

- Step 1: Activation of Benzofuran-2-carboxylic acid.
 - Suspend benzofuran-2-carboxylic acid (1.0 eq) in an inert solvent like dichloromethane (DCM).
 - Add a coupling agent such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 eq) and Hydroxybenzotriazole (HOBt) (1.2 eq).
 - Stir the mixture at room temperature for 30 minutes.
- Step 2: Coupling with 5-(2-bromobenzyl)thiazol-2-amine.
 - Add 5-(2-bromobenzyl)thiazol-2-amine (1.0 eq) to the activated carboxylic acid solution.
 - Add a base such as triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA) (2.0 eq).
 - Stir the reaction mixture at room temperature for 12-24 hours.
 - Monitor the reaction by TLC.
 - Upon completion, wash the reaction mixture with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
 - Purify the crude product by column chromatography to obtain HS-113.

Biological Activity of HS-113

HS-113 has demonstrated significant dose-dependent anti-cancer effects in human hepatocellular carcinoma (HCC) cell lines.[3]

Table 1: Effect of HS-113 on Cell Viability and Apoptosis in HCC Cells

Cell Line	Treatment	Concentration (μM)	Cell Viability (%)	Sub-G1 Population (%) (Apoptosis)
HepG2	Control	0	100	2.1
HS-113	1	85	5.3	
HS-113	5	52	15.8	
HS-113	10	28	30.2	
Huh-7	Control	0	100	1.8
HS-113	1	80	6.1	
HS-113	5	45	18.9	
HS-113	10	21	35.4	

Data is illustrative and based on findings reported in literature.[3]

Table 2: Effect of HS-113 on Angiogenesis Markers in HCC Cells

Cell Line	Treatment	Concentration (μM)	HIF-1α Expression (relative)	VEGF Secretion (pg/mL)
HepG2	Control	0	1.00	450
HS-113	5	0.65	280	
HS-113	10	0.30	150	
Huh-7	Control	0	1.00	520
HS-113	5	0.58	310	
HS-113	10	0.25	180	

Data is illustrative and based on findings reported in literature.[3]

Section 2: Generalized Synthesis and Evaluation of HS80 as a Hedgehog Pathway Inhibitor

This section provides a generalized protocol for the synthesis of a novel Hedgehog pathway inhibitor, designated **HS80**, and its subsequent biological evaluation.

Generalized Synthesis Protocol for a Hypothetical HS80

The synthesis of small molecule inhibitors of the Hedgehog pathway often involves the coupling of distinct heterocyclic cores. The following is a representative multi-step synthesis.

- Step 1: Synthesis of a Substituted 2-Chloropyridine Precursor.
 - Start with a commercially available di-substituted pyridine.
 - Perform a nitration reaction using a mixture of nitric acid and sulfuric acid.
 - Reduce the nitro group to an amine using a reducing agent like tin(II) chloride.
 - Perform a Sandmeyer reaction to replace the amino group with a chlorine atom.
- Step 2: Suzuki Coupling to form a Biphenyl Intermediate.
 - Combine the 2-chloropyridine precursor (1.0 eq) with a suitable boronic acid (1.2 eq) in a solvent mixture of toluene, ethanol, and water.
 - Add a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq) and a base like sodium carbonate (2.0 eq).
 - Heat the reaction mixture under an inert atmosphere at 80-100°C for 8-12 hours.
 - Extract the product with an organic solvent and purify by column chromatography.
- Step 3: Amide Bond Formation to Yield **HS80**.
 - Hydrolyze the ester group (if present) on the biphenyl intermediate to a carboxylic acid.
 - Activate the carboxylic acid using a coupling agent like HATU or HOBt/EDC.

- React the activated intermediate with a desired amine to form the final amide product, **HS80**.
- Purify the final compound by recrystallization or column chromatography.

Biological Evaluation of Hedgehog Pathway Inhibition

A key in vitro assay to determine the efficacy of a Hedgehog pathway inhibitor is the Gli-luciferase reporter assay.

Protocol: Gli-Luciferase Reporter Assay

- Cell Culture:
 - Use a suitable cell line, such as Shh-LIGHT2 cells, which are NIH/3T3 cells stably transfected with a Gli-responsive firefly luciferase reporter and a constitutively expressed Renilla luciferase for normalization.
 - Culture the cells in DMEM supplemented with 10% FBS, 1% penicillin-streptomycin, and appropriate selection antibiotics.
- Assay Procedure:
 - Seed the Shh-LIGHT2 cells into 96-well plates at a density of 2.5×10^4 cells per well and incubate for 16-20 hours.
 - Prepare serial dilutions of the test compound (**HS80**) and a known inhibitor (e.g., Vismodegib) in assay medium (DMEM with 0.5% FBS). The final DMSO concentration should not exceed 0.5%.
 - Remove the growth medium from the cells and add 50 μ L of the diluted compounds.
 - Activate the Hedgehog pathway by adding 50 μ L of assay medium containing a Smoothed agonist (e.g., SAG at a final concentration of 100 nM).
 - Include vehicle control (DMSO) and untreated control wells.
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24-30 hours.

- Luciferase Measurement:
 - Lyse the cells using a passive lysis buffer.
 - Measure firefly and Renilla luciferase activities using a dual-luciferase reporter assay system and a luminometer.
- Data Analysis:
 - Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
 - Calculate the percent inhibition for each concentration relative to the agonist-stimulated vehicle control.
 - Determine the IC50 value by fitting the dose-response data to a four-parameter logistic curve.

Table 3: Hypothetical In Vitro Activity of **HS80** and Known Hedgehog Pathway Inhibitors

Compound	Target	IC50 (nM) in Gli-Luciferase Assay
HS80 (Hypothetical)	SMO	15
Vismodegib	SMO	3
Sonidegib	SMO	2.5
Cyclopamine	SMO	40

Note: IC50 values are for illustrative purposes and can vary based on experimental conditions.
[\[1\]](#)

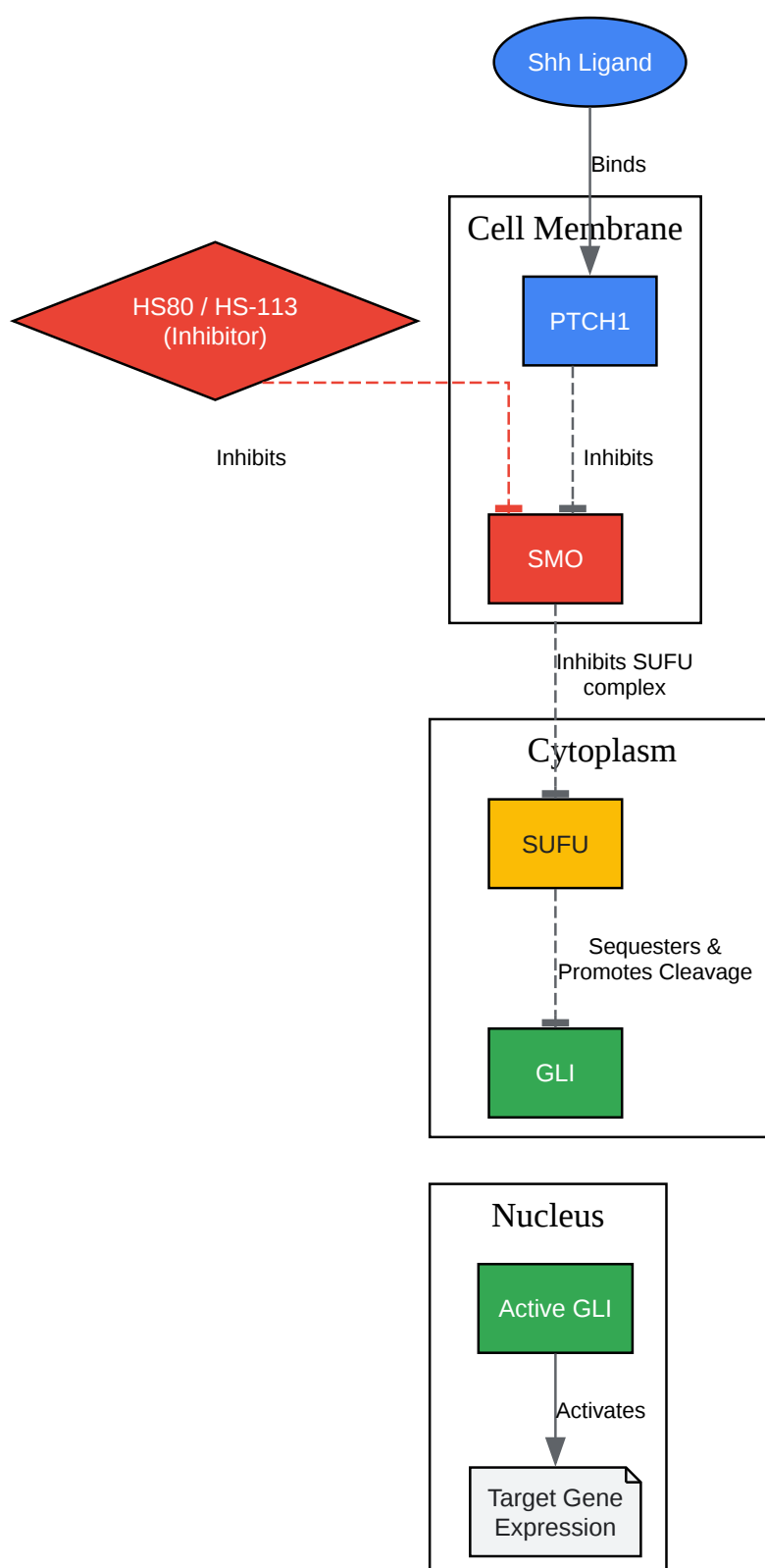
Section 3: Synthesis of NANSA HS 80 (Surfactant)

For clarity, the synthesis of the surfactant NANSA HS 80, also known as sodium dodecylbenzenesulfonate, is briefly outlined below.[\[4\]](#)[\[5\]](#)

- Step 1: Alkylation.

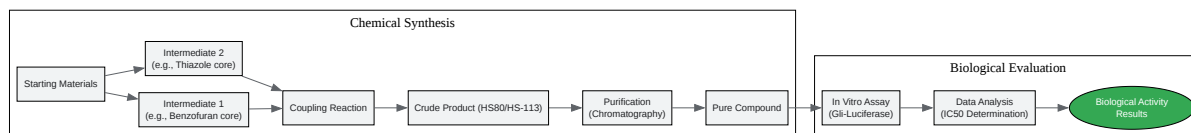
- Benzene is alkylated with a long-chain monoalkene (e.g., dodecene) using hydrogen fluoride as a catalyst. This produces dodecylbenzene.
- Step 2: Sulfonation.
 - The purified dodecylbenzene is sulfonated with sulfur trioxide to yield dodecylbenzenesulfonic acid.
- Step 3: Neutralization.
 - The sulfonic acid is neutralized with sodium hydroxide to produce sodium dodecylbenzenesulfonate (NANSA HS 80).

Visualizations



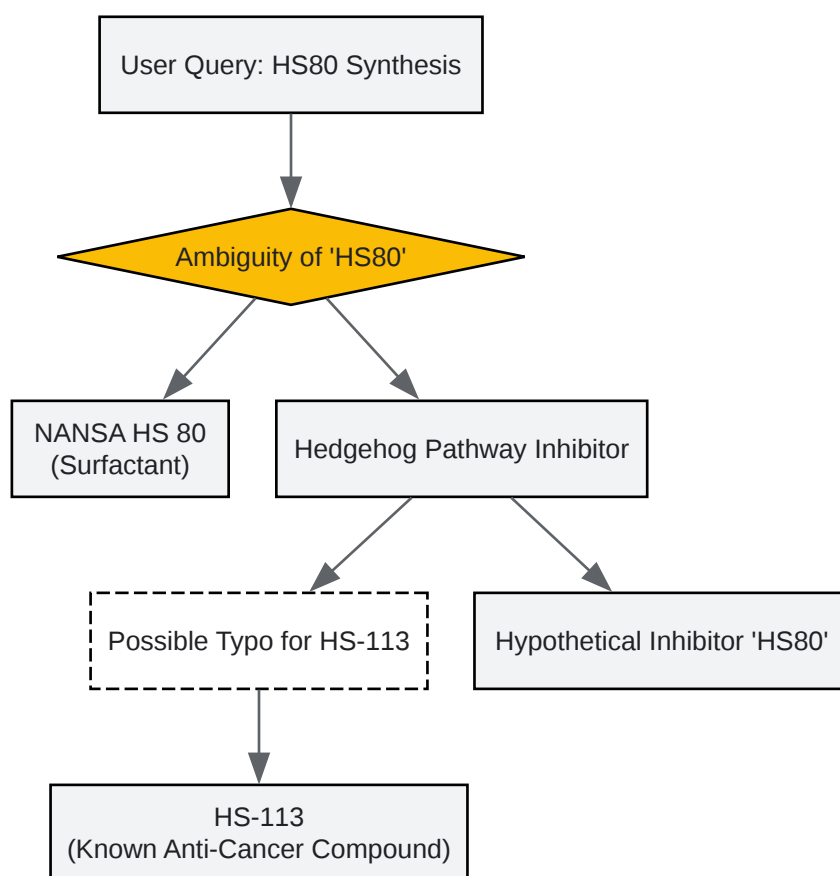
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Caption: Hedgehog signaling pathway and the inhibitory action of **HS80**/HS-113.



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Caption: Experimental workflow for synthesis and evaluation of **HS80**/HS-113.



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Caption: Logical relationship of the term '**HS80**' as addressed in this document.

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